

What is the function of FK GK11 in cancer biology

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: FK GK11

Cat. No.: B1672749

[Get Quote](#)

An In-depth Technical Guide to the Role of KIF11 in Cancer Biology

A Note on the Query: The term "**FK GK11**" did not yield specific results in cancer biology literature. It is highly probable that this is a typographical error. Based on the similarity in nomenclature and the extensive research available, this guide will focus on Kinesin Family Member 11 (KIF11), a protein with a significant and well-documented role in cancer biology. We will also briefly touch upon other possibilities such as STK11, FAK, and KLF11 which are also crucial in cancer research.

Core Functions of KIF11 in Cancer Biology

Kinesin Family Member 11 (KIF11), also known as Kinesin-5, Eg5, or KSP, is a motor protein that plays an indispensable role in the formation and maintenance of the bipolar spindle during mitosis.^{[1][2]} Its primary function is to slide microtubules apart, a critical step for proper chromosome segregation. In the context of cancer, KIF11 is frequently found to be upregulated in various malignancies, and this overexpression is often associated with tumor progression and poor patient prognosis.^{[1][2]}

The role of KIF11 in cancer extends beyond mitosis. It is implicated in promoting key hallmarks of cancer, including proliferation, invasion, and metastasis through the regulation of various cell signaling pathways.^[1]

Role in Cell Proliferation and Mitosis

As a crucial mitotic kinesin, KIF11's primary role in cancer proliferation is linked to its function in cell division. By facilitating the formation of the mitotic spindle, KIF11 ensures the accurate separation of chromosomes into daughter cells.[1][2] Upregulated KIF11 expression allows for uncontrolled and rapid cell division, a defining characteristic of cancer. Inhibition of KIF11 leads to mitotic arrest and subsequent cell death, highlighting its importance in cancer cell survival.[3]

Involvement in Invasion and Metastasis

Emerging evidence suggests that KIF11 also contributes to cancer cell invasion and metastasis.[1] While the precise mechanisms are still under investigation, it is believed that KIF11's influence on the cytoskeleton and its interaction with various signaling pathways contribute to the increased motility and invasive capabilities of cancer cells.[3][4]

KIF11 as a Prognostic Biomarker and Therapeutic Target

The elevated expression of KIF11 in numerous cancers, including breast cancer, adrenocortical carcinoma, colorectal cancer, non-small-cell lung cancer, and hepatocellular carcinoma, has positioned it as a significant prognostic biomarker.[1][4][5][6] Higher KIF11 levels are often correlated with more aggressive tumors and poorer patient outcomes.[1][4] This makes KIF11 a promising therapeutic target. Several inhibitors of KIF11 have been developed and are being investigated for their anticancer effects.[3]

KIF11 Signaling Pathways in Cancer

KIF11 is known to influence several oncogenic signaling pathways, thereby promoting cancer progression.

Wnt/ β -catenin Pathway

KIF11 has been shown to promote the activation of the Wnt/ β -catenin pathway, which is a critical regulator of cell proliferation and differentiation.[1] The aberrant activation of this pathway is a common event in many cancers.

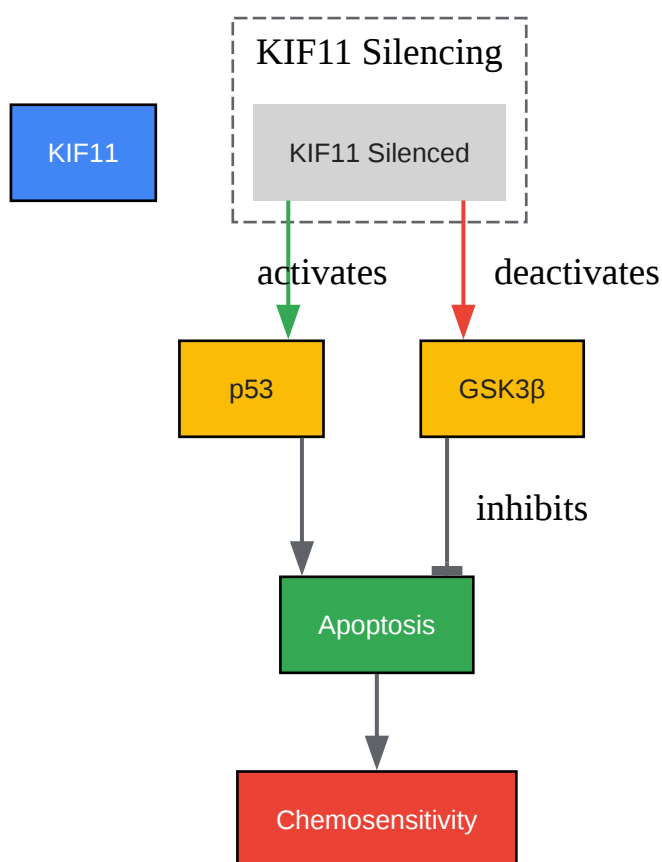


[Click to download full resolution via product page](#)

Caption: KIF11-mediated activation of the Wnt/ β -catenin signaling pathway.

p53/GSK3 β Signaling

In colorectal cancer, silencing of KIF11 has been shown to impair tumor growth and increase sensitivity to chemotherapy by affecting the p53/GSK3 β signaling pathway.[6] This suggests a role for KIF11 in regulating DNA damage response and apoptosis.



[Click to download full resolution via product page](#)

Caption: Effect of KIF11 silencing on the p53/GSK3 β pathway.

Quantitative Data Summary

Cancer Type	KIF11 Expression	Association with Prognosis	Reference
Breast Cancer	Higher mRNA levels	Associated with poor survival	[4]
Adrenocortical Carcinoma	Upregulated	Associated with shorter overall and disease-specific survival	[5]
Colorectal Cancer	Upregulated	Associated with advanced clinical stage and vessel invasion	[6]
Lung Adenocarcinoma	High expression	Predicted unacceptable overall and progression-free survival	[3]

Experimental Protocols

Cell Proliferation Assay (CCK-8)

- Objective: To investigate the effect of KIF11 inhibition on cancer cell proliferation.
- Methodology:
 - Seed breast cancer cells (e.g., MCF-7, MDA-MB-231) or adrenocortical carcinoma cells (NCI-H295R) in 96-well plates.[\[4\]](#)[\[5\]](#)
 - Treat cells with a KIF11 inhibitor (e.g., small-hairpin RNA against KIF11, Monastrol) or a control.[\[4\]](#)[\[5\]](#)
 - After a specified incubation period (e.g., 24 or 48 hours), add Cell Counting Kit-8 (CCK-8) solution to each well.[\[4\]](#)[\[5\]](#)
 - Incubate for a further 1-4 hours.

- Measure the absorbance at 450 nm using a microplate reader to determine the number of viable cells.

Invasion Assay (Transwell Assay)

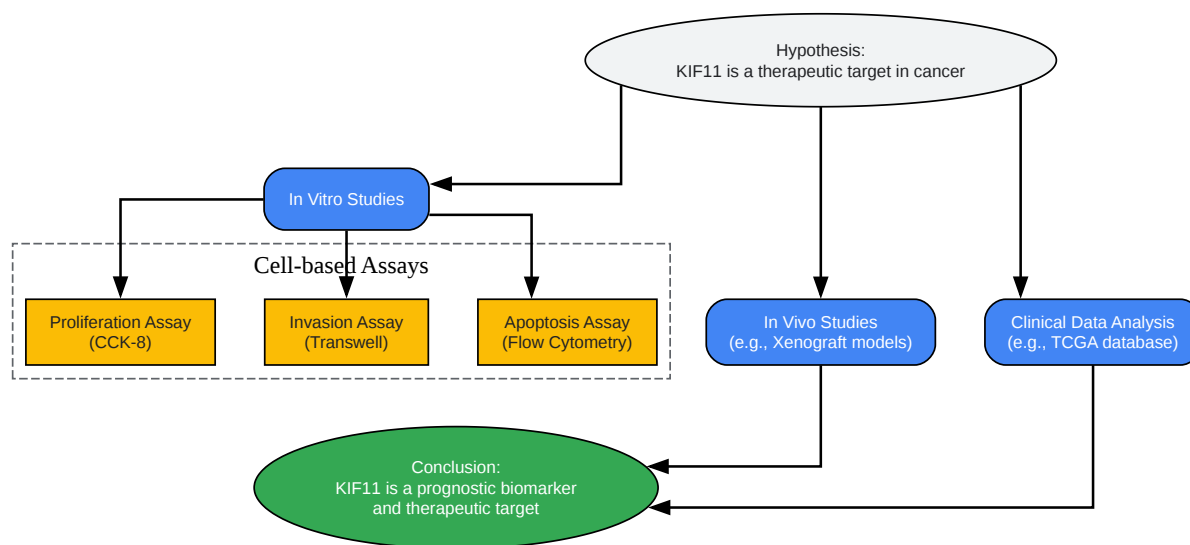
- Objective: To assess the impact of KIF11 on the invasive capabilities of cancer cells.
- Methodology:
 - Use Transwell chambers with a Matrigel-coated membrane.
 - Seed cancer cells (with or without KIF11 inhibition) in the upper chamber in a serum-free medium.
 - Add a medium containing a chemoattractant (e.g., fetal bovine serum) to the lower chamber.
 - Incubate for a period that allows for cell invasion (e.g., 24-48 hours).
 - Remove non-invading cells from the upper surface of the membrane.
 - Fix and stain the invading cells on the lower surface of the membrane.
 - Count the number of invaded cells under a microscope.[\[4\]](#)

Dual-Luciferase Reporter Assay

- Objective: To validate the interaction between a microRNA (e.g., miR-30a) and the 3' UTR of KIF11 mRNA.
- Methodology:
 - Co-transfect cells with a reporter plasmid containing the KIF11 3' UTR downstream of a luciferase gene and a plasmid expressing the miRNA of interest.
 - A control group is transfected with a reporter plasmid containing a mutated KIF11 3' UTR.
 - After incubation, lyse the cells and measure the activities of both Firefly and Renilla luciferases.

- A significant decrease in the relative luciferase activity in the presence of the miRNA indicates a direct interaction.[4]

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: General workflow for investigating the role of KIF11 in cancer.

Other Potential Genes of Interest

As "**FKGK11**" may have been a typo for other genes relevant to cancer biology, here is a brief overview of other possibilities:

- **STK11 (Serine/Threonine Kinase 11)**: Also known as LKB1, it is a master kinase that acts as a tumor suppressor.[7][8] Mutations in STK11 are linked to an increased susceptibility to cancer and are frequently observed in various malignancies, including lung and ovarian cancer.[7][8][9]

- FAK (Focal Adhesion Kinase): A non-receptor tyrosine kinase that plays a crucial role in cell adhesion, migration, and survival.[10][11] FAK is often overexpressed in tumors and is associated with cancer progression and metastasis.[10][11]
- KLF11 (Krüppel-like Factor 11): A transcription factor that can act as both a tumor suppressor and a tumor promoter depending on the cellular context.[12] It is involved in the TGF- β signaling pathway, which regulates cell growth and differentiation.[12]

This guide provides a comprehensive overview of the function of KIF11 in cancer biology, based on the available scientific literature. Further research is ongoing to fully elucidate the complex roles of this protein and to develop effective KIF11-targeted therapies for cancer treatment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. Mitotic Functions and Characters of KIF11 in Cancers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Frontiers | KIF11 Serves as an Independent Prognostic Factor and Therapeutic Target for Patients With Lung Adenocarcinoma [frontiersin.org]
- 4. Kinesin family member 11 is a potential therapeutic target and is suppressed by microRNA-30a in breast cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 5. KIF11 is a potential prognostic biomarker and therapeutic target for adrenocortical carcinoma - Zhou - Translational Andrology and Urology [tau.amegroups.org]
- 6. researchgate.net [researchgate.net]
- 7. The role of STK11/LKB1 in cancer biology: implications for ovarian tumorigenesis and progression - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. The role of STK11/LKB1 in cancer biology: implications for ovarian tumorigenesis and progression - PMC [pmc.ncbi.nlm.nih.gov]

- 9. targetedonc.com [targetedonc.com]
- 10. Frontiers | Functional and clinical characteristics of focal adhesion kinases in cancer progression [frontiersin.org]
- 11. The role of focal adhesion kinase in tumor initiation and progression - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 12. The Distinct Roles of Transcriptional Factor KLF11 in Normal Cell Growth Regulation and Cancer as a Mediator of TGF- β Signaling Pathway - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [What is the function of FK GK11 in cancer biology]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1672749#what-is-the-function-of-fkgk11-in-cancer-biology>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com